

11,12-diHETE as a metabolite of EPA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11,12-diHETE

Cat. No.: B15583177

[Get Quote](#)

An In-depth Technical Guide on **11,12-diHETE** as a Metabolite of Eicosapentaenoic Acid (EPA)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Eicosapentaenoic acid (EPA; 20:5, n-3) is an omega-3 polyunsaturated fatty acid renowned for its beneficial effects on cardiovascular health and inflammatory processes.[1] The biological activities of EPA are mediated not only by the parent molecule but also through its conversion into a diverse array of bioactive lipid mediators. One of the key metabolic routes is the cytochrome P450 (CYP) epoxygenase pathway, which transforms EPA into a series of epoxyeicosatetraenoic acids (EpETEs or EEQs).[2] These epoxides are subsequently metabolized, primarily through hydrolysis by the soluble epoxide hydrolase (sEH), to their corresponding diols, dihydroxyeicosatetraenoic acids (diHETEs).[3]

This technical guide provides a comprehensive overview of **11,12-diHETE**, a specific diol metabolite derived from EPA. It details the enzymatic synthesis, summarizes the current understanding of its biological activity, presents available quantitative data, outlines relevant experimental protocols, and visualizes the core metabolic and analytical pathways. This document is intended to serve as a foundational resource for researchers investigating the roles of EPA metabolites in health and disease.

Synthesis of 11,12-diHETE from EPA

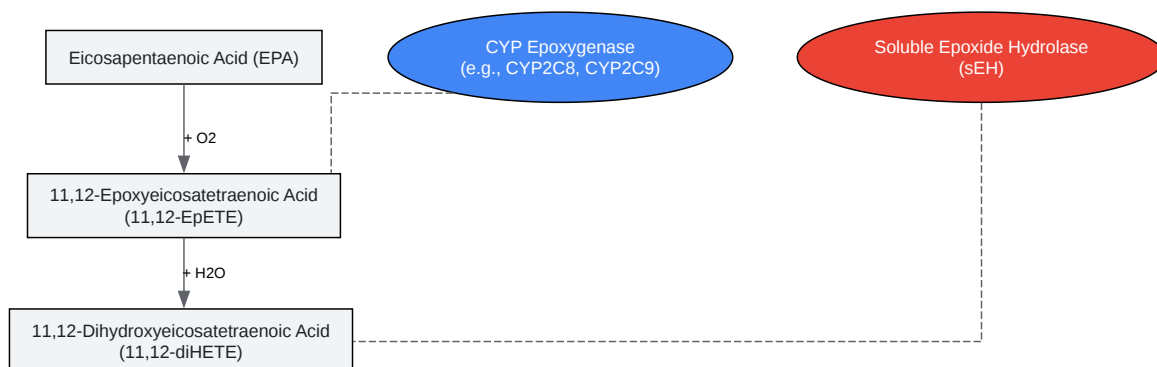
The generation of **11,12-diHETE** from EPA is a two-step enzymatic cascade involving CYP epoxygenases and soluble epoxide hydrolase (sEH).

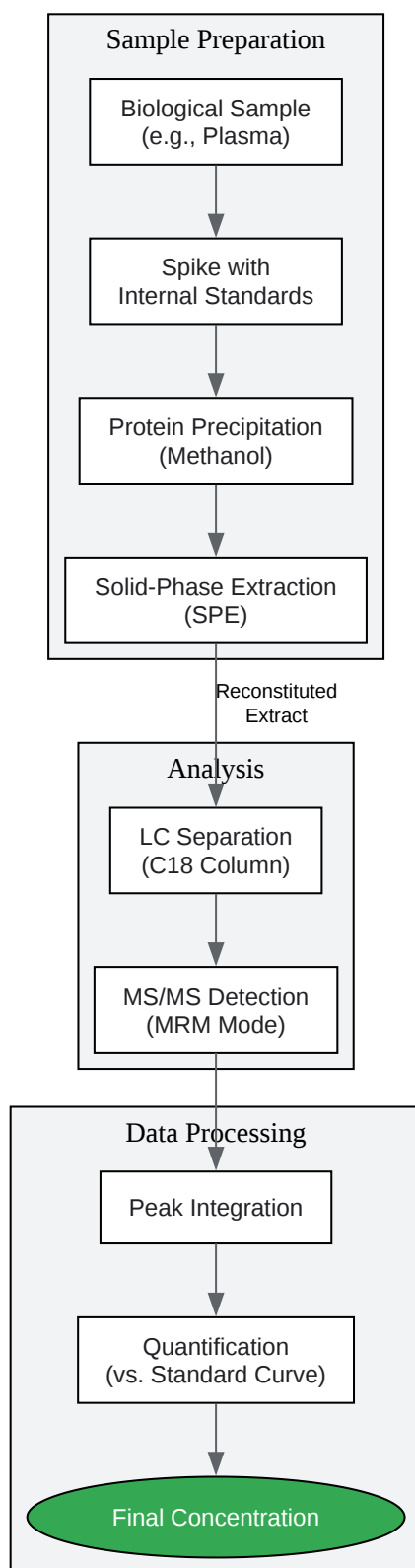
Step 1: Epoxidation by Cytochrome P450 Epoxygenases

EPA serves as an efficient substrate for CYP epoxigenases, primarily isoforms of the CYP2C and CYP2J families.[4][5] These enzymes catalyze the addition of an oxygen atom across one of the five double bonds of EPA to form epoxide regioisomers. The formation of the precursor to **11,12-diHETE**, 11,12-epoxyeicosatetraenoic acid (11,12-EpETE), occurs when the enzyme acts on the double bond at the 11th carbon. Human CYP2C8 and CYP2C9 have been shown to be effective catalysts for EPA epoxidation.[4][6]

Step 2: Hydrolysis by Soluble Epoxide Hydrolase (sEH)

The epoxide intermediate, 11,12-EpETE, is a substrate for the enzyme soluble epoxide hydrolase (sEH). sEH catalyzes the hydrolysis of the epoxide ring by adding a molecule of water, resulting in the formation of vicinal diols.[7] This conversion of 11,12-EpETE yields 11,12-dihydroxyeicosatetraenoic acid (**11,12-diHETE**).[3] This hydrolytic step is a major pathway for the metabolism of fatty acid epoxides and is generally considered to terminate or significantly reduce their biological activity.[3][7]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The science behind dietary omega-3 fatty acids - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Dietary omega-3 fatty acids modulate the eicosanoid profile in man primarily via the CYP-epoxygenase pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Assessment of Soluble Epoxide Hydrolase Activity In Vivo: A Metabolomic Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Eicosapentaenoic acid metabolism by cytochrome P450 enzymes of the CYP2C subfamily - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. The Biological Actions of 11,12-Epoxyeicosatrienoic Acid in Endothelial Cells Are Specific to the R/S-Enantiomer and Require the Gs Protein - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Impact of Soluble Epoxide Hydrolase and Epoxyeicosanoids on Human Health - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [11,12-diHETE as a metabolite of EPA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583177#11-12-dihete-as-a-metabolite-of-epa]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com